

LC-MS/MS method for 10-OH-NBP quantification in plasma

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Compound of Interest

Compound Name: 10-OH-NBP
CAS No.: 162050-43-3
Cat. No.: B8268588

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An Application Note and Protocol for the Bioanalysis of 10-hydroxy-N-butylphthalide (**10-OH-NBP**) in Human Plasma using LC-MS/MS

Authored by: A Senior Application Scientist

Abstract

This document provides a comprehensive and validated method for the quantitative determination of 10-hydroxy-N-butylphthalide (**10-OH-NBP**), a major active metabolite of 3-n-butylphthalide (NBP), in human plasma. NBP is a therapeutic agent used in the treatment of cerebral ischemia.[1][2] Given that NBP undergoes extensive metabolism, with key metabolites like **10-OH-NBP** showing significantly higher plasma exposure than the parent drug, its accurate quantification is critical for pharmacokinetic assessments, safety evaluations, and overall clinical drug development.[1][3] This protocol employs a straightforward protein precipitation method for sample preparation, followed by analysis using a highly selective and sensitive Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system. The method has been validated for linearity, accuracy, precision, and stability to ensure reliable performance for bioanalytical studies.

Introduction: The Rationale for 10-OH-NBP

Quantification

3-n-butylphthalide (NBP) is a drug with demonstrated neuroprotective effects, widely utilized for patients suffering from ischemic stroke.[4][5] Upon administration, NBP is rapidly absorbed and extensively biotransformed in the body through metabolic pathways that include hydroxylation and oxidation.[3][6] Pharmacokinetic studies in humans have revealed that several metabolites, including 10-keto-NBP, 3-hydroxy-NBP, and 10-hydroxy-NBP (also referred to as M3-2), are the major circulating species in plasma, with areas under the curve (AUC) values multiple times higher than that of the parent NBP compound.[1]

Specifically, **10-OH-NBP** is a prominent metabolite whose plasma concentration and pharmacokinetic profile are essential for understanding the overall efficacy and safety of NBP therapy. Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS) is the definitive analytical technique for this application, offering unparalleled sensitivity and specificity, which are necessary to accurately measure analyte concentrations in a complex biological matrix like plasma.[7] This note details a robust, validated LC-MS/MS protocol designed for researchers and drug development professionals requiring reliable bioanalysis of **10-OH-NBP**.

Experimental Protocol

Materials and Reagents

- Analytes and Standards:
 - 10-hydroxy-N-butylphthalide (**10-OH-NBP**) reference standard (>98% purity)
 - 10-hydroxy-N-butylphthalide-d4 (**10-OH-NBP-d4**) as internal standard (IS) (>98% purity)
- Solvents and Chemicals:
 - Methanol (LC-MS Grade)
 - Acetonitrile (LC-MS Grade)
 - Formic Acid (LC-MS Grade)

- Ammonium Acetate (LC-MS Grade)
- Ultrapure Water (18.2 MΩ·cm)
- Biological Matrix:
 - Drug-free, pooled human plasma (K2-EDTA as anticoagulant)

Instrumentation

- Liquid Chromatography: A UPLC system, such as a Waters ACQUITY or equivalent, capable of delivering precise gradients at high pressures.
- Mass Spectrometer: A triple quadrupole mass spectrometer, such as a Sciex QTRAP 6500 or Waters Xevo TQ-S, equipped with an electrospray ionization (ESI) source.

Preparation of Solutions

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of **10-OH-NBP** and **10-OH-NBP-d4** (IS) by dissolving the accurately weighed compounds in methanol. Store at -20°C.
- Working Solutions: Prepare serial dilutions of the **10-OH-NBP** stock solution with a 50:50 (v/v) methanol/water mixture to create working solutions for calibration curve standards and quality control (QC) samples.
- Internal Standard (IS) Working Solution (300 ng/mL): Dilute the **10-OH-NBP-d4** stock solution with methanol. This concentration is chosen to provide a consistent and strong signal across all samples.

Sample Preparation: Protein Precipitation

The selection of a sample preparation method is a balance between cleanup efficiency, recovery, and throughput. While techniques like liquid-liquid extraction (LLE) can yield very clean extracts, protein precipitation (PPT) with methanol or acetonitrile offers significant advantages in speed and simplicity, making it highly suitable for large batches of clinical samples.^[8] The use of a stable isotope-labeled internal standard that co-elutes with the analyte effectively compensates for potential matrix effects inherent to the PPT method.^{[2][9]}

Step-by-Step Protocol:

- Aliquot 200 µL of plasma sample (blank, calibration standard, QC, or unknown) into a 1.5 mL microcentrifuge tube.
- Add 100 µL of the IS working solution (300 ng/mL **10-OH-NBP**-d4).
- Add 600 µL of ice-cold methanol to precipitate plasma proteins.
- Vortex mix the tube for 1 minute to ensure complete mixing and protein denaturation.
- Centrifuge at 11,000 x g for 5 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 200 µL of the mobile phase starting condition (e.g., 90% Mobile Phase A, 10% Mobile Phase B).
- Vortex for 30 seconds and centrifuge again to pellet any remaining particulates.
- Transfer the final solution to an autosampler vial for injection into the LC-MS/MS system.

LC-MS/MS Conditions

The chromatographic conditions are optimized to achieve a sharp peak shape for **10-OH-NBP** and ensure baseline separation from its isomers (e.g., 3-hydroxy-NBP) and other endogenous plasma components, which is critical for accurate quantification.[\[2\]](#)[\[7\]](#)

Table 1: Liquid Chromatography Parameters

Parameter	Condition
Column	ACQUITY BEH C18 (2.1 × 50 mm, 1.7 μm) or equivalent
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	0.3 mL/min
Gradient	10% B to 95% B over 3.0 min, hold at 95% B for 1.0 min, re-equilibrate
Injection Volume	10 μL
Column Temperature	40°C
Run Time	5.0 min

Positive electrospray ionization was found to be optimal for the sensitive detection of **10-OH-NBP**.^{[2][5]} Quantification is performed in Multiple Reaction Monitoring (MRM) mode, which provides excellent selectivity by monitoring a specific precursor-to-product ion transition.^[10]

Table 2: Mass Spectrometry Parameters

Parameter	Setting
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transition (10-OH-NBP)	m/z 207.1 → 171.1 (Quantifier)
MRM Transition (10-OH-NBP-d4)	m/z 211.1 → 175.1 (Quantifier)
Capillary Voltage	3.5 kV
Source Temperature	150°C
Desolvation Temperature	400°C
Nebulizer Gas Pressure	25 psi
Drying Gas Flow	10 L/min

Method Validation

The developed method was validated according to established bioanalytical method validation guidelines to ensure its reliability.[\[11\]](#)

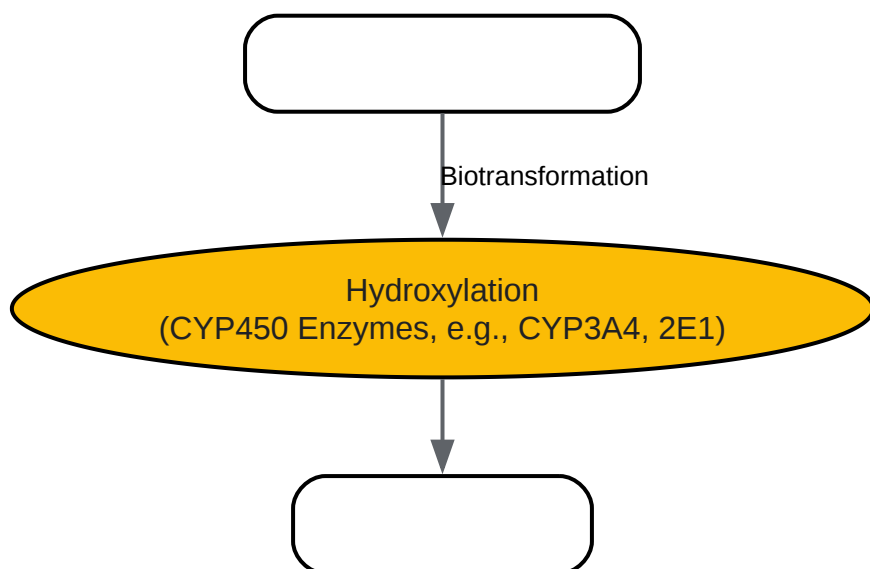
Table 3: Summary of Method Validation Results

Parameter	Result
Linearity Range	0.5 - 1000 ng/mL
Correlation Coefficient (r^2)	> 0.998
Lower Limit of Quantitation (LLOQ)	0.5 ng/mL
Intra-day Precision (%CV)	$\leq 7.3\%$
Inter-day Precision (%CV)	$\leq 8.5\%$
Accuracy (%RE)	Within $\pm 15\%$ of nominal values ($\pm 20\%$ at LLOQ)
Extraction Recovery	85.6% - 94.2%
Matrix Effect	Minimal and compensated by the deuterated internal standard.
Stability	Stable for 6h at room temp, 3 freeze-thaw cycles, and 60 days at -20°C . [12]

Visualization of Workflows

Metabolic Pathway

The metabolic conversion of the parent drug NBP to its active hydroxylated metabolite is a key pathway influencing its pharmacological profile.

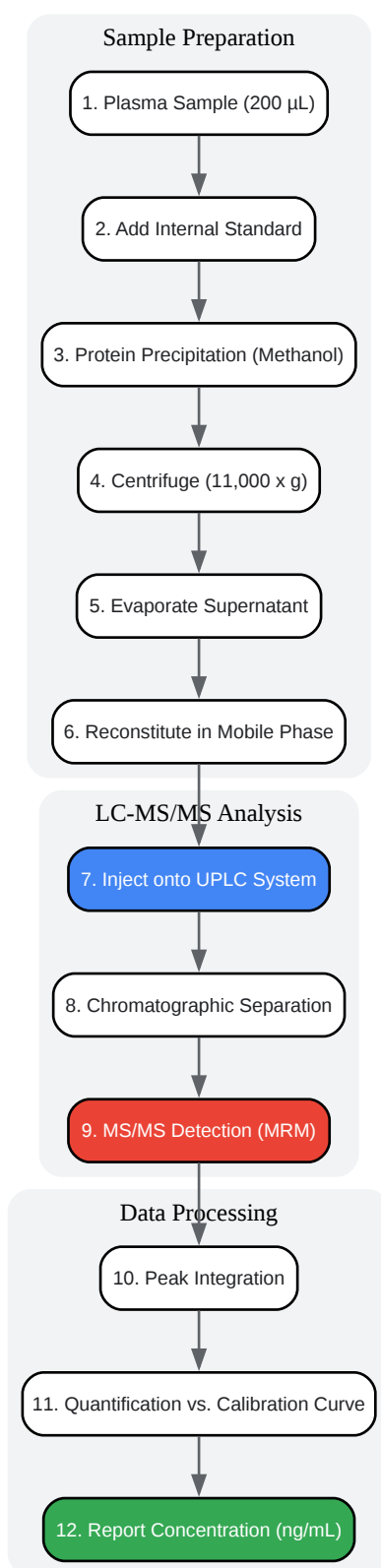


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Caption: Metabolic conversion of NBP to **10-OH-NBP**.

Experimental Workflow

The analytical workflow is designed for efficiency and robustness, from sample receipt to final data output.



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Caption: Bioanalytical workflow for **10-OH-NBP** in plasma.

Conclusion

This application note describes a selective, sensitive, and robust LC-MS/MS method for the quantification of **10-OH-NBP** in human plasma. The simple protein precipitation sample preparation protocol allows for high throughput, and the optimized chromatographic and mass spectrometric conditions provide excellent analytical performance. The method is fully validated and is fit-for-purpose for supporting pharmacokinetic and clinical studies involving 3-n-butylphthalide.

References

- Peng, Y., et al. (2013). Metabolism and Pharmacokinetics of 3-n-Butylphthalide (NBP) in Humans: The Role of Cytochrome P450s and Alcohol Dehydrogenase in Biotransformation. ResearchGate. Available at: [\[Link\]](#)
- Peng, Y., et al. (2012). Metabolism and pharmacokinetics of 3-n-butylphthalide (NBP) in humans: the role of cytochrome P450s and alcohol dehydrogenase in biotransformation. PubMed. Available at: [\[Link\]](#)
- Peng, Y., et al. (2013). Simultaneous quantitation of 3-n-butylphthalide (NBP) and its four major metabolites in human plasma by LC-MS/MS using deuterated internal standards. PubMed. Available at: [\[Link\]](#)
- Zhao, W., et al. (2015). Isomer-selective distribution of 3-n-butylphthalide (NBP) hydroxylated metabolites, 3-hydroxy-NBP and 10-hydroxy-NBP, across the rat blood-brain barrier. PMC. Available at: [\[Link\]](#)
- Vecon Technologies. (n.d.). LC MS Method Development And GLP Validation For PK Plasma Sample Analysis. Vecon Technologies. Available at: [\[Link\]](#)
- Tian, J., et al. (2021). Absorption, distribution, metabolism, and excretion of [^{14}C]NBP (3-n-butylphthalide) in rats. ScienceDirect. Available at: [\[Link\]](#)
- Lin, L., et al. (2021). Simultaneous determination of 3-n-butylphthalide and its metabolite 10-hydroxy-butylphthalide in rat plasma using liquid chromatography-tandem mass spectrometry and application to a pharmacokinetic study. PubMed. Available at: [\[Link\]](#)

- Shahane, S., et al. (2025). Development and Validation of a Rapid LC–MS/MS Method for Plasma Analysis of Ketamine, Norketamine, Dehydronorketamine, and Hydroxynorketamine. PMC. Available at: [\[Link\]](#)
- Lin, L., et al. (2021). Simultaneous determination of 3-n-butylphthalide and its metabolite 10-hydroxy-butylphthalide in rat plasma by using liquid chromatography tandem mass spectrometry and application to a pharmacokinetic study. Semantic Scholar. Available at: [\[Link\]](#)
- Peng, Y., et al. (2013). Simultaneous quantitation of 3-n-butylphthalide (NBP) and its four major metabolites in human plasma by LC–MS. Ovid. Available at: [\[Link\]](#)
- Unadkat, J. D., et al. (2010). Validation of a LC/MS method for the determination of gemfibrozil in human plasma and its application to a pharmacokinetic study. PMC. Available at: [\[Link\]](#)
- Wang, J., et al. (2021). Development and validation of an LC-MS/MS method for determination of hydroxychloroquine, its two metabolites, and azithromycin in EDTA-treated human plasma. PLOS ONE. Available at: [\[Link\]](#)
- Schmid, Y., et al. (2022). Development and validation of an LC-MS/MS method for the quantification of mescaline and major metabolites in human plasma. ResearchGate. Available at: [\[Link\]](#)
- Agilent Technologies. (2018). Sample preparation in a bioanalytical workflow – part 1. YouTube. Available at: [\[Link\]](#)
- Broad Institute. (n.d.). Fundamentals of Biological Mass Spectrometry and Proteomics. Broad Institute. Available at: [\[Link\]](#)

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Sources

- 1. Metabolism and pharmacokinetics of 3-n-butylphthalide (NBP) in humans: the role of cytochrome P450s and alcohol dehydrogenase in biotransformation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Simultaneous quantitation of 3-n-butylphthalide (NBP) and its four major metabolites in human plasma by LC-MS/MS using deuterated internal standards - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Isomer-selective distribution of 3-n-butylphthalide (NBP) hydroxylated metabolites, 3-hydroxy-NBP and 10-hydroxy-NBP, across the rat blood-brain barrier - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Simultaneous determination of 3-n-butylphthalide and its metabolite 10-hydroxy-butylphthalide in rat plasma using liquid chromatography-tandem mass spectrometry and application to a pharmacokinetic study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Absorption, distribution, metabolism, and excretion of [^{14}C]NBP (3-n-butylphthalide) in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. nebiolab.com [nebiolab.com]
- 8. youtube.com [youtube.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. broadinstitute.org [broadinstitute.org]
- 11. journals.plos.org [journals.plos.org]
- 12. ovid.com [ovid.com]
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